

# Guanidine Nitrate: A Comprehensive Technical Review

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For Researchers, Scientists, and Drug Development Professionals

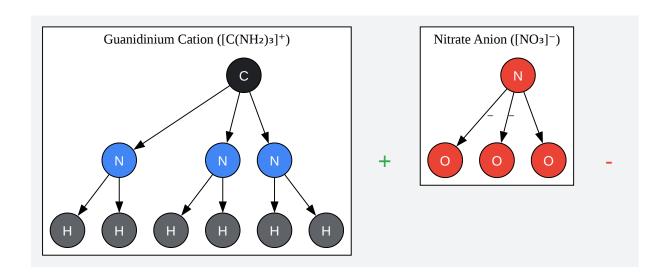
This guide provides an in-depth overview of **guanidine nitrate**, a versatile and energetic compound with significant applications across various scientific and industrial fields. This document details its chemical structure, core properties, synthesis protocols, and key applications, with a focus on providing precise, quantitative data and procedural information for the scientific community.

## **Chemical Identity and Structure**

**Guanidine nitrate**, correctly termed guanidinium nitrate, is an organic salt with the chemical formula  $CH_5N_3\cdot HNO_3$  or  $C(NH_2)_3NO_3.[1][2][3]$  It is composed of a guanidinium cation,  $[C(NH_2)_3]^+$ , and a nitrate anion,  $[NO_3]^-.[3]$  The guanidinium cation features a central carbon atom bonded to three amino groups in a planar, resonant structure, which contributes to its stability.

The chemical structure of **guanidine nitrate** is depicted below:





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Caption: Ionic structure of **guanidine nitrate**.



## **Physicochemical Properties**

**Guanidine nitrate** is a white crystalline solid that is highly soluble in water.[1][4][5] It is a stable compound under normal conditions but can decompose explosively at elevated temperatures or under confinement.[2][4] Its properties make it valuable as an energetic material and a precursor in chemical synthesis.

Table 1: General and Physical Properties of Guanidine Nitrate

Property	Value
Molecular Formula	CH6N4O3 (also written as CH5N3·HNO3)[1][4]
Molecular Weight	122.08 g/mol [4]
Appearance	White crystalline solid/granules[4][6]
Melting Point	213–216 °C[6]
Density	1.44 g/mL[6]
pH (aqueous solution)	Neutral[7]

Table 2: Solubility Data



Solvent	Solubility ( g/100 g solvent)	Temperature (°C)
Water	12.5	20[7]
41	50[7]	
79	80[7]	_
Methanol	< 1	20[7]
3.5	50[7]	
12	80[7]	_
Acetone	Insoluble[7]	-
Benzene	Insoluble[7]	-
Ethyl Ether	Insoluble[7]	-

Table 3: Energetic and Decomposition Properties

Property	Value
Decomposition Temperature	> 250 °C[8]
Explosive Decomposition Reaction	$[C(NH_2)_3]NO_3$ (s) $\rightarrow 3 H_2O$ (g) + 2 N <sub>2</sub> (g) + C (s) [1][2]
Monopropellant Specific Impulse	177 seconds (1.7 kN·s/kg)[1][2]
Detonation Velocity	2,762 - 3,700 m/s[2]
Activation Energy of Decomposition	191–199 kJ/mol[8]

# Experimental Protocols: Synthesis of Guanidine Nitrate

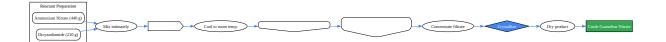
**Guanidine nitrate** is produced industrially through several methods. The most common procedures involve the reaction of either dicyandiamide or urea with ammonium nitrate.[1][2]



## **Synthesis from Dicyandiamide and Ammonium Nitrate**

This method is a well-established laboratory and industrial procedure for producing **guanidine nitrate**.

Workflow: Synthesis from Dicyandiamide



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Caption: Workflow for **guanidine nitrate** synthesis.

#### **Detailed Methodology:**

- Mixing of Reactants: An intimate mixture of 210 g of dicyandiamide and 440 g of ammonium nitrate is prepared and placed in a 1-liter round-bottom flask.
- Heating: The flask is heated in an oil bath. The temperature of the oil bath is raised to and maintained at 160°C for a duration of 2 hours. During this time, the reaction mixture will melt and react.
- Cooling and Extraction: After the 2-hour reaction time, the flask is removed from the oil bath and allowed to cool to room temperature. The solidified contents are then extracted by warming with successive portions of hot water on a steam bath.
- Filtration: The combined hot aqueous extracts are filtered to remove white, insoluble byproducts, primarily ammeline and ammelide.



- Crystallization: The hot filtrate is concentrated by boiling to a volume of approximately one liter and then allowed to cool, promoting the crystallization of guanidine nitrate.
- Second Crop: The mother liquor from the first crystallization is further concentrated to about 250 ml to obtain a second crop of crystals.
- Purification (Optional): The crude guanidine nitrate can be purified by recrystallization from boiling water. The product is dissolved in the minimum amount of boiling water, allowed to cool for crystallization, and then filtered.
- Drying: The final product is thoroughly dried. The resulting **guanidine nitrate** is suitable for use in further syntheses, such as the preparation of nitroguanidine.

#### **Synthesis from Urea and Ammonium Nitrate**

An alternative industrial method involves melting urea with ammonium nitrate in the presence of a silica catalyst at temperatures between 120-200°C.[4] Molten urea reacts with molten ammonium nitrate, typically in a molar ratio of 1:1 to 1:6, to yield **guanidine nitrate**.[9] This method is economically advantageous due to the low cost of urea.[9]

### **Applications in Research and Industry**

**Guanidine nitrate**'s unique properties lend it to a variety of applications:

- Precursor for Energetic Materials: It is a crucial intermediate in the large-scale production of nitroguanidine, another important energetic material.[1][3][8]
- Gas Generation: A primary use of **guanidine nitrate** is as a gas generant in automotive airbag inflators.[1][10] It offers a less toxic alternative to sodium azide and is less explosive than ammonium nitrate.[1]
- Propellants and Pyrotechnics: Due to its high gas output and low flame temperature, it is used as a monopropellant, notably in Jetex engines for model aircraft, and as a component in rocket propellants and pyrotechnic formulations.[1][2][10]
- Chemical Synthesis: It serves as a raw material for the synthesis of various compounds, including sulfadiazine and other sulfa drugs.[7] It is also used to prepare other guanidine



salts like guanidine carbonate.[7]

• Other Applications: **Guanidine nitrate** also finds use in the paint industry, as a component in photographic materials, and in disinfectants.[7][9]

#### **Safety and Handling**

**Guanidine nitrate** is classified as a hazardous substance, acting as both a fuel and an oxidizer.[1] It can explode upon exposure to flame, friction, or heat.[4][9] It is harmful to the eyes, skin, and respiratory tract.[1] Proper personal protective equipment should be used when handling this chemical. It should be stored in a cool, dry, well-ventilated area away from combustible materials and sources of ignition.[6]

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